

4-Methyl-3-nitrobenzyl chloride structural information and analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Methyl-3-nitrobenzyl chloride

CAS No.: 84540-59-0

Cat. No.: B1268830

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An In-depth Technical Guide to **4-Methyl-3-nitrobenzyl chloride**

Authored by: A Senior Application Scientist

Foreword: **4-Methyl-3-nitrobenzyl chloride** is a substituted toluene derivative whose utility in synthetic chemistry is anchored in its bifunctional nature. The presence of a reactive benzyl chloride handle, combined with the directing and activating effects of the nitro and methyl groups on the aromatic ring, makes it a valuable intermediate. This guide provides an in-depth analysis of its structural information, synthesis, reactivity, and analytical characterization, tailored for professionals in chemical research and drug development.

Core Structural and Physicochemical Profile

4-Methyl-3-nitrobenzyl chloride, also known as 4-(Chloromethyl)-1-methyl-2-nitrobenzene, is a crystalline solid at room temperature. Its structure is characterized by a toluene core substituted with a nitro group at position 3 and a chloromethyl group at position 4. This specific arrangement of functional groups dictates its chemical behavior and applications.

The electron-withdrawing nature of the nitro group deactivates the aromatic ring towards electrophilic substitution while making the benzylic carbon more susceptible to nucleophilic attack. Conversely, the methyl group is weakly activating. This electronic interplay is fundamental to its reactivity.

Table 1: Physicochemical and Identification Data

Property	Value	Source
IUPAC Name	4-(Chloromethyl)-1-methyl-2-nitrobenzene	N/A
Synonyms	3-nitro-4-methylbenzyl chloride, 4-(Chloromethyl)-2-nitrotoluene	
CAS Number	84540-59-0	
Molecular Formula	CH ₃ C ₆ H ₃ (NO ₂)CH ₂ Cl	[1]
Molecular Weight	185.61 g/mol	[1]
Appearance	Crystalline	
Melting Point	48-50 °C	
Boiling Point	87-88 °C at 0.05 mmHg	[2]
Flash Point	113 °C (235.4 °F) - closed cup	
SMILES	Cc1ccc(CCl)cc1=O	
InChI	1S/C8H8ClNO2/c1-6-2-3-7(5-9)4-8(6)10(11)12/h2-4H,5H2,1H3	

| InChI Key | DLTKEOYTIZIUKD-UHFFFAOYSA-N | |

Synthesis Protocol: Electrophilic Chloromethylation

The primary route for synthesizing **4-Methyl-3-nitrobenzyl chloride** involves the chloromethylation of 2-nitrotoluene. This reaction is a classic example of an electrophilic

aromatic substitution.

Expertise & Causality: The choice of starting material, 2-nitrotoluene, is critical. The nitro and methyl groups direct the incoming electrophile. While both are ortho-, para-directing, the steric hindrance from the existing substituents and the electronic effects guide the chloromethyl group to the position para to the methyl group and meta to the nitro group. Bis-chloromethyl ether serves as the source of the chloromethyl electrophile, activated by a strong acid catalyst like concentrated sulfuric acid. The acid protonates one of the ether oxygens, facilitating the departure of a chloromethanol group, which then generates the chloromethyl cation ($+CH_2Cl$).

Detailed Experimental Protocol

This protocol is adapted from established methodologies for chloromethylation reactions.[\[2\]](#)

Objective: To synthesize 3-nitro-4-methyl-benzyl chloride via chloromethylation of 2-nitrotoluene.

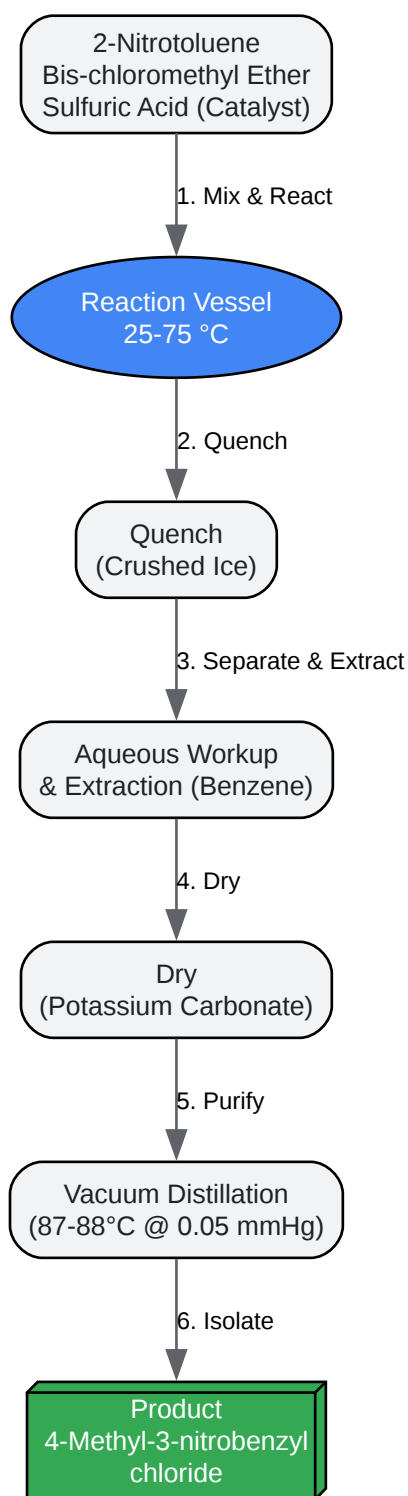
Materials:

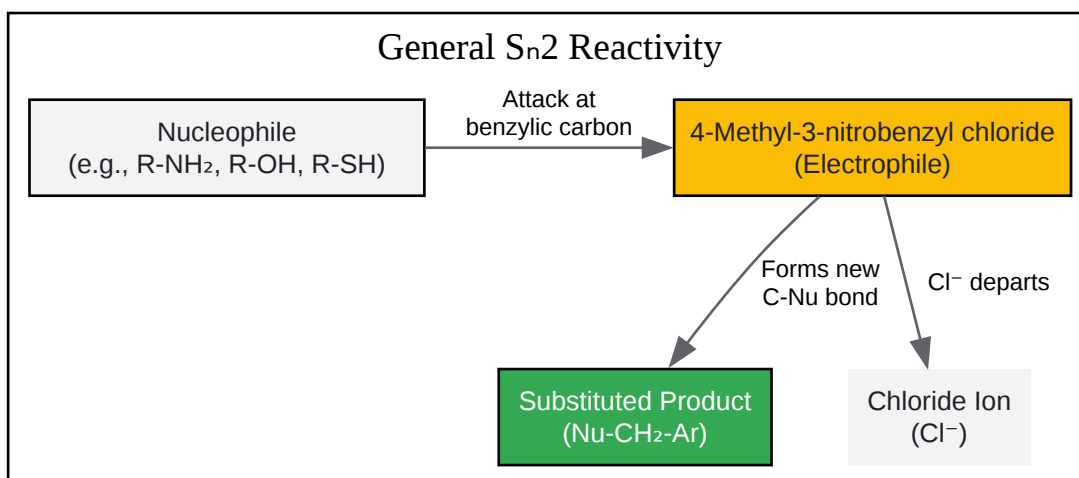
- 2-Nitrotoluene
- Bis-chloromethyl ether (Caution: Carcinogen)
- Sulfuric Acid (85-100%)
- Benzene (or other suitable organic solvent)
- Potassium Carbonate (anhydrous)
- Methanol
- Crushed Ice

Procedure:

- **Reaction Setup:** In a fume hood, charge a reaction vessel equipped with a stirrer and a dropping funnel with 2 moles of 2-nitrotoluene and a sufficient amount of 85-100% sulfuric acid.

- **Reagent Addition:** Cool the mixture and, with stirring, add approximately 1 mole of substantially pure bis-chloromethyl ether dropwise, maintaining the temperature between 25-75 °C.
- **Reaction:** Continue stirring at this temperature until the reaction is complete (monitoring by TLC is recommended).
- **Quenching:** Carefully pour the reaction mixture onto a large volume of crushed ice. This will cause the organic product to precipitate or separate.
- **Workup:** Decant the aqueous layer. Wash the solid or organic layer with water.
- **Extraction & Drying:** Dissolve the organic material in benzene, filter if necessary, and dry the organic solution over anhydrous potassium carbonate.
- **Purification:** Remove the benzene by distillation. The crude product is then purified by vacuum distillation. The fraction boiling at 87-88 °C / 0.05 mm Hg is collected.[\[2\]](#)
- **Crystallization:** The purified product can be further crystallized from methanol to yield the final product with a melting point of 44-45 °C.[\[2\]](#)





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Caption: General S_N2 reactivity pathway.

Analytical Characterization

Rigorous structural confirmation is essential for any synthetic intermediate. The following techniques are standard for characterizing **4-Methyl-3-nitrobenzyl chloride**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum is expected to show four distinct signals:
 - A singlet around 2.4-2.6 ppm corresponding to the three protons of the methyl (-CH₃) group.
 - A singlet around 4.7-4.9 ppm for the two benzylic protons (-CH₂Cl). This signal is shifted downfield due to the electronegativity of the adjacent chlorine atom.
 - A set of signals in the aromatic region (7.3-8.0 ppm). Due to the substitution pattern, three distinct aromatic protons would exhibit splitting patterns (e.g., doublets and a doublet of doublets) based on their coupling constants.
 - ¹³C NMR: The carbon spectrum will show distinct peaks for the methyl carbon, the benzylic carbon, and the six aromatic carbons (some may overlap). The benzylic carbon signal

would appear around 45 ppm, while the aromatic carbons would be in the 120-150 ppm range.

- Infrared (IR) Spectroscopy:
 - Strong absorption bands at approximately 1530 cm^{-1} and 1350 cm^{-1} are characteristic of the asymmetric and symmetric stretching of the nitro (NO_2) group.
 - C-H stretching vibrations for the aromatic ring and alkyl groups will appear around $3100\text{--}3000\text{ cm}^{-1}$ and $3000\text{--}2850\text{ cm}^{-1}$, respectively.
 - A C-Cl stretch may be observed in the fingerprint region, typically around $800\text{--}600\text{ cm}^{-1}$.
- Mass Spectrometry (MS):
 - The molecular ion peak (M^+) would be observed at m/z 185. The isotopic pattern for the $\text{M}+2$ peak, approximately one-third the intensity of the M^+ peak, would be a definitive indicator of the presence of one chlorine atom.
 - A prominent fragment would likely be the loss of the chlorine atom, resulting in the benzyl cation at m/z 150.

Safety and Handling

Trustworthiness: A self-validating protocol demands an uncompromising approach to safety. **4-Methyl-3-nitrobenzyl chloride** is a hazardous substance and must be handled with appropriate precautions.

Table 2: GHS Hazard Information

Category	Code	Description
Pictograms	Corrosion, Exclamation Mark (GHS05, GHS07)	
Signal Word	Danger	
Hazard Statements	H314	Causes severe skin burns and eye damage.
	H335	May cause respiratory irritation.

| Precautionary Statements | P260, P280, P303+P361+P353, P305+P351+P338, P310 | Do not breathe dust. Wear protective gloves/clothing/eye protection/face protection. IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician. |

Handling Protocol:

- Engineering Controls: Always handle this compound inside a certified chemical fume hood to avoid inhalation of dust or vapors.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles along with a face shield. * Respiratory Protection: For situations where dust may be generated, a P3 (EN 143) respirator cartridge is recommended. * Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area designated for corrosive materials. * Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous chemical waste.

References

- Preparation of meta-nitro-benzyl chlorides.
- **4-methyl-3-nitrobenzyl chloride**. Stenutz. [\[Link\]](#)
- 4-Nitrobenzyl chloride. PubChem, National Center for Biotechnology Information. [\[Link\]](#)

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Sources

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- 2. US2758137A - Preparation of meta-nitro-benzyl chlorides - Google Patents [patents.google.com]
- To cite this document: BenchChem. [4-Methyl-3-nitrobenzyl chloride structural information and analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1268830/docs#4-methyl-3-nitrobenzyl-chloride-structural-information-and-analysis>]

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